

# Application Note: Tripropyl Citrate-Modulated Liposomes for Advanced Textile Finishing[1]

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## Compound of Interest

Compound Name: *Tripropyl citrate*

CAS No.: 1587-21-9

Cat. No.: B072090

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## Abstract & Introduction

The integration of micro-encapsulation technology into textile finishing has birthed the "Smart Textile" sector.[1] Liposomes, spherical vesicles composed of phospholipid bilayers, are premier candidates for this application due to their biocompatibility and ability to entrap both hydrophilic and hydrophobic agents (e.g., antimicrobial essential oils, fragrances, or therapeutic dyes).[2]

However, standard phospholipid bilayers often suffer from rigidity issues leading to premature leakage under the high shear stress of textile processing (padding/drying) or domestic washing.[1]

This Application Note details the use of **Tripropyl Citrate** (TPC) as a bilayer plasticizer and hydrophobic anchor.[1] Unlike the more common Triethyl Citrate (TEC), TPC's intermediate alkyl chain length (C3) offers a superior balance between membrane insertion depth and fluidity modulation. By incorporating TPC, researchers can engineer "elastic liposomes" that exhibit enhanced adhesion to fibers and superior wash-fastness.[1]

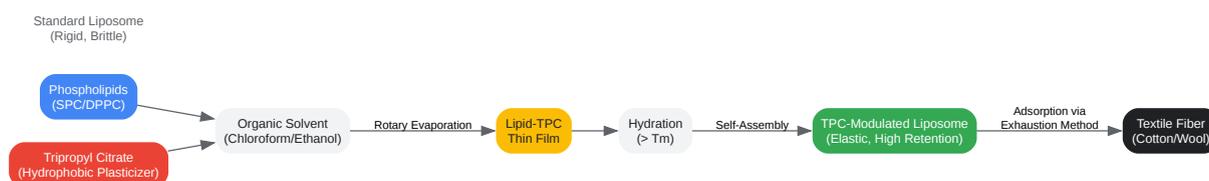
## Mechanism of Action: Bilayer Plasticization[1]

To understand the utility of TPC, one must analyze the thermodynamics of the lipid bilayer.[1] Standard lipids (e.g., DPPC or SPC) pack tightly.[1] When a textile undergoes friction, rigid membranes fracture, releasing the payload.[1]

TPC acts as a lipophilic plasticizer.[1] It partitions into the hydrophobic tail region of the phospholipid bilayer.[1]

- Free Volume Expansion: TPC disrupts the highly ordered packing of the acyl chains, increasing the "free volume" within the membrane.[1]
- Elasticity: This disruption lowers the phase transition temperature ( ), rendering the membrane more flexible (elastic) at room temperature.[1]
- Payload Retention: For hydrophobic payloads (e.g., Lavender oil, Vitamin E), TPC acts as a co-solvent within the bilayer, preventing the expulsion of the active agent during storage.[1]

## Visualization: TPC Interaction Pathway



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Figure 1: The integration of **Tripropyl Citrate** into the lipid bilayer workflow, transforming rigid structures into elastic nanocarriers suitable for textile adhesion.

## Materials & Equipment

### Reagents

- Phospholipid: Soy Phosphatidylcholine (SPC) or Hydrogenated Phosphatidylcholine (HPC). [1] Purity >95%.
- Modulator: **Tripropyl Citrate** (TPC).[1] CAS: 1587-21-9.[1][3][4] Purity >97%.

- Stabilizer: Cholesterol (optional, for enhancing rigidity if TPC plasticization is too high).[1]
- Payload: Hydrophobic dye or Essential Oil (e.g., Lavandula angustifolia).[1]
- Solvents: Chloroform (HPLC grade), Ethanol (Absolute).[1]
- Substrate: 100% Cotton fabric (scoured and bleached).[1]

## Equipment

- Rotary Evaporator (Büchi or equivalent).[1]
- Probe Sonicator or High-Pressure Homogenizer.[1]
- Zeta Sizer (Malvern Panalytical) for size/PDI analysis.[1]
- Launder-Ometer (for wash fastness testing).[1]

## Experimental Protocols

### Protocol A: Preparation of TPC-Liposomes (Thin Film Hydration)[1]

Rationale: TPC is hydrophobic.[1][5] It must be dissolved with the lipids in the organic phase to ensure it integrates correctly into the bilayer tails rather than the aqueous core.[1]

- Stock Solutions:
  - Dissolve SPC in Chloroform (20 mg/mL).
  - Dissolve TPC in Ethanol (10 mg/mL).[1]
  - Dissolve Payload (e.g., Fragrance) in Ethanol.
- Mixing:
  - Combine SPC and TPC in a round-bottom flask.
  - Molar Ratio: Recommend starting at SPC:TPC = 10:1 to 5:1.[1]

- Note: Higher TPC content increases elasticity but may lower encapsulation efficiency if the bilayer becomes too fluid.<sup>[1]</sup>
- Film Formation:
  - Evaporate solvents under reduced pressure at 45°C (above the lipid ).
  - Rotate at 100 rpm until a thin, transparent dry film forms on the flask wall.
  - Purge with Nitrogen gas for 1 hour to remove trace solvents.<sup>[1]</sup>
- Hydration:
  - Add distilled water (or PBS pH 7.<sup>[1]</sup>4) to the flask.
  - Rotate at 60°C for 45 minutes. The film will peel off, forming Multilamellar Vesicles (MLVs).<sup>[1]</sup>
- Sizing:
  - Sonicate the suspension (Pulse mode: 5s on, 2s off) for 10 minutes on an ice bath to prevent overheating.
  - Target Size: 100–200 nm.<sup>[1]</sup>

## Protocol B: Textile Application (Exhaustion Method)

Rationale: The Exhaustion method allows liposomes to adsorb onto fibers over time, driven by thermodynamics and electrostatic interactions, resulting in more uniform coverage than padding.

- Bath Preparation:
  - Liquor Ratio: 1:20 (1g fabric per 20mL liposome solution).<sup>[1]</sup>
  - Adjust pH to 5.0–5.5 (slightly acidic pH often enhances cationic liposome affinity to anionic cotton, though TPC liposomes are generally zwitterionic/neutral).

- Treatment:
  - Immerse fabric in the liposome bath.[\[1\]](#)
  - Heat to 40°C (do not exceed 50°C to avoid melting the liposomes).[\[1\]](#)
  - Agitate at 40 rpm for 30–60 minutes.
- Drying:
  - Remove fabric and squeeze gently (do not rinse immediately).[\[1\]](#)
  - Air dry or oven dry at 40°C. Avoid high-heat curing (>100°C) which will rupture the vesicles.[\[1\]](#)

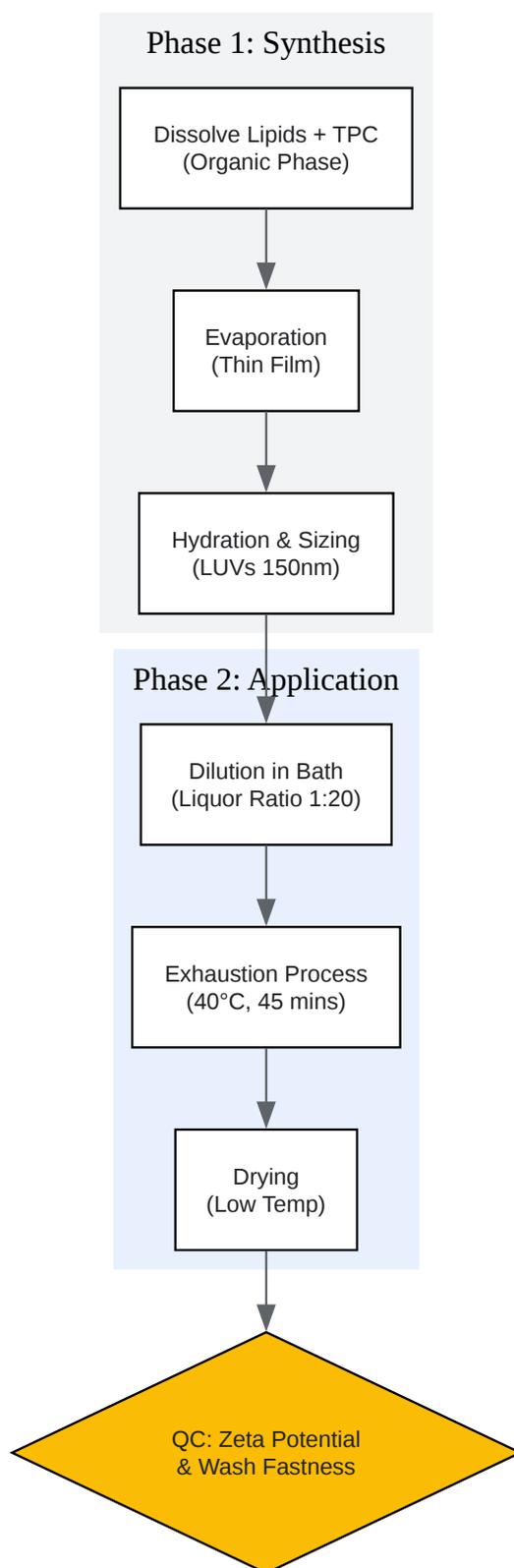
## Characterization & Validation

### Quality Control Metrics

The following table summarizes expected outcomes when comparing Standard Liposomes (SPC only) vs. TPC-Modified Liposomes.

Metric	Standard Liposome (SPC)	TPC-Modified Liposome (SPC:TPC 5:1)	Interpretation
Zeta Potential	-5 to -10 mV	-12 to -18 mV	TPC may slightly alter surface charge density, improving colloidal stability. <a href="#">[1]</a>
PDI (Polydispersity)	0.25	0.18	TPC plasticization helps form more uniform vesicles during sonication. <a href="#">[1]</a>
Encapsulation Efficiency (EE%)	65%	82%	TPC creates a more accommodating hydrophobic environment for oils/dyes. <a href="#">[1]</a>
Wash Fastness (Cycles)	5 Cycles	15+ Cycles	Elasticity prevents rupture during mechanical agitation of washing. <a href="#">[1]</a>

## Workflow Visualization



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Figure 2: Step-by-step experimental workflow for synthesizing and applying TPC-liposomes to textile substrates.

## References

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